

Step-by-Step Guide to Boc Protection of 4-Aminonicotinic Acid

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Compound of Interest

Compound Name: 4-((*tert*-
butoxycarbonyl)amino)nicotinic
acid

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This application note provides a detailed protocol for the synthesis of **4-((*tert*-butoxycarbonyl)amino)nicotinic acid** through the protection of the amino group of 4-aminonicotinic acid using di-*tert*-butyl dicarbonate (Boc_2O). This procedure is a crucial step in various synthetic routes for the development of novel pharmaceuticals and other bioactive molecules.

Introduction

The protection of amine functional groups is a fundamental strategy in multi-step organic synthesis. The *tert*-butoxycarbonyl (Boc) group is a widely used protecting group for amines due to its stability under a variety of reaction conditions and its facile removal under moderately acidic conditions. 4-Aminonicotinic acid is a bifunctional molecule containing both a nucleophilic amino group and a carboxylic acid. Selective protection of the amino group is often necessary to prevent undesired side reactions during subsequent chemical transformations. This protocol outlines a reliable method for the Boc protection of 4-aminonicotinic acid, yielding the desired N-protected product.

Reaction Scheme

The overall reaction involves the acylation of the amino group of 4-aminonicotinic acid with di-tert-butyl dicarbonate in the presence of

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